

An In-Depth Technical Guide to 2,5-Dimethoxybenzyl Chloride

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Compound of Interest

Compound Name: 2,5-Dimethoxybenzyl chloride

Cat. No.: B189422

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,5-Dimethoxybenzyl chloride** (CAS No: 3840-27-5), a key reagent in organic synthesis and a building block for various molecules in drug discovery. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and relevant safety and handling information.

Chemical and Physical Properties

2,5-Dimethoxybenzyl chloride is a substituted aromatic compound with the chemical formula C9H11ClO2.^{[1][2][3]} Its fundamental properties are summarized in the table below for easy reference.

Property	Value
CAS Number	3840-27-5
Molecular Formula	C9H11ClO2
Molecular Weight	186.64 g/mol [1] [2] [3]
Synonyms	2-(chloromethyl)-1,4-dimethoxybenzene [4]
Purity	Typically ≥95% [1] [5]
Appearance	Off-white solid
Melting Point	40-42 °C

Safety and Hazard Information

2,5-Dimethoxybenzyl chloride is classified as a hazardous substance and requires careful handling.[\[4\]](#) The GHS hazard classifications are provided below, highlighting the primary risks associated with this compound.

Hazard Class	GHS Classification
Skin Corrosion/Irritation	H315: Causes skin irritation [4] [6]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation [4] [6]
Respiratory Sensitization	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled [4] [6]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation [4] [6]

Precautionary Measures: When handling this compound, it is crucial to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[\[7\]](#) Work should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or vapors.[\[7\]](#)

Experimental Protocols

3.1. Synthesis of 2,5-Dimethoxybenzyl Chloride

A common method for the synthesis of **2,5-Dimethoxybenzyl chloride** involves the reaction of 2,5-dimethoxybenzyl alcohol with thionyl chloride.[8]

Materials:

- 2,5-dimethoxybenzyl alcohol (150 g)
- Thionyl chloride (108 g)
- 2,4,6-Collidine (108 g)
- Methylene chloride (750 ml)
- 2 N Hydrochloric acid
- Water
- Magnesium sulfate (MgSO₄)

Procedure:

- A mixture of 2,5-dimethoxybenzyl alcohol (150 g), 2,4,6-collidine (108 g), and methylene chloride (750 ml) is stirred at room temperature.[8]
- Thionyl chloride (108 g) is added slowly to the stirred mixture over a period of 1 hour. The reaction is noted to be slightly exothermic.[8]
- After the addition is complete, the mixture is stirred for an additional 30 minutes.[8]
- The reaction mixture is then washed with 2 N hydrochloric acid and subsequently with water. [8]
- The organic layer is dried over magnesium sulfate (MgSO₄).[8]
- The solvent is removed by evaporation, yielding a residue of **2,5-dimethoxybenzyl chloride** which crystallizes upon standing (127 g).[8]

3.2. Purification and Analysis

For many applications, the crude product from the synthesis can be used directly. However, for more sensitive applications, purification by silica gel column chromatography may be required.

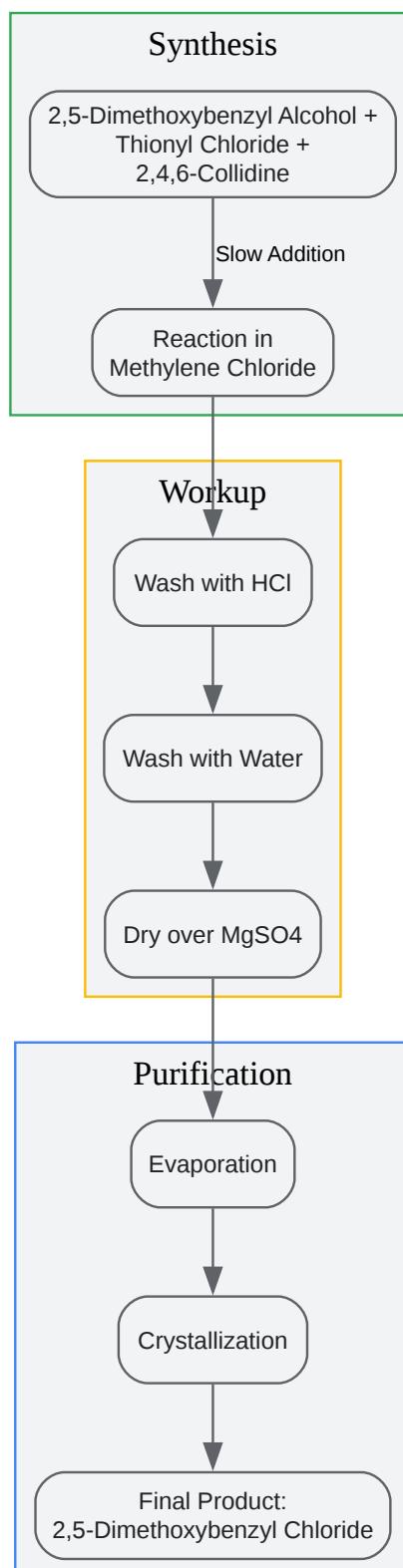
Analytical Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the structure and purity of the final product.
- Gas Chromatography (GC): GC analysis can be employed to determine the purity of the compound and to detect any residual starting materials or byproducts.

Visualized Workflows and Pathways

4.1. Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **2,5-Dimethoxybenzyl chloride**.

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Caption: Synthesis and purification workflow for **2,5-Dimethoxybenzyl chloride**.

4.2. Logical Relationship in Synthesis

This diagram shows the logical progression from starting materials to the final product.



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Caption: Logical flow of the synthesis of **2,5-Dimethoxybenzyl chloride**.

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